Technical Guide: Applications of 15N-Labeled Alanine in Scientific Studies

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Compound of Interest

Compound Name:	*DL-ALANINE (15N)*
Cat. No.:	*B1580380*

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Executive Summary

This technical guide details the critical utility of

N-labeled Alanine (

N-Ala) across metabolic flux analysis (MFA), nuclear magnetic resonance (NMR) spectroscopy, and quantitative proteomics. Unlike its carbon-13 counterpart, which traces carbon skeletons,

N-Ala is the premier probe for tracking nitrogen economy—specifically the transamination networks linking amino acid catabolism to gluconeogenesis (the Cahill cycle) and the rewiring of nitrogen sources in oncogenesis.

This document serves as an operational manual for Senior Application Scientists, synthesizing mechanistic principles with validated experimental protocols.

Part 1: Fundamental Properties & NMR Applications

The Isotope Physics

Nitrogen-15 (

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N) is a stable, non-radioactive isotope with a nuclear spin of

.[1][2][3][4][5] Unlike the quadrupolar

N (

),

N lacks a quadrupole moment, resulting in narrower line widths in NMR spectroscopy, making it indispensable for high-resolution structural studies.

Property	N (Natural)	N (Enriched)	Impact on Experimentation
Spin Quantum Number	1 (Integer)	1/2 (Half-integer)	N allows for HSQC/TROSY experiments without quadrupolar broadening.
Natural Abundance	99.63%	0.37%	Enrichment (>98%) is mandatory for detection.
Gyromagnetic Ratio	1.93 x rad/T·s	-2.71 x rad/T·s	Negative sign affects NOE enhancement (requires inverse gated decoupling).
Relaxation Mechanism	Quadrupolar	Dipolar / CSA	Allows precise measurement of backbone dynamics (Order parameters,).

Solid-State NMR Reference Standard

In solid-state NMR (ssNMR),

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N-Alanine is the "gold standard" for chemical shift referencing due to its crystallinity and stability.

- Protocol Utility: It is used to set the carrier frequency and calibrate the Magic Angle Spinning (MAS) probe.
- Standard Value: The

  N amide resonance of solid L-alanine is typically referenced to 39.3 ppm (relative to liquid NH

  at 0 ppm) or 11.5 ppm (relative to solid

  NH

  Cl).

Protein Dynamics (Backbone & Sidechain)

While uniform

N labeling is common, specific labeling with

N-Ala allows for reduced spectral crowding in large complexes.

- Backbone Dynamics: Relaxation rates (

  ,

) of the Ala-

  N amide bond report on the rigidity of

  -helices, where alanine is statistically overrepresented.
- Mechanism: The methyl group of alanine (

) creates a distinct rotational environment. Although the methyl carbon is not

  N, the dynamics of the adjacent backbone

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N are influenced by the high mobility of the sidechain, serving as a probe for local entropy changes upon ligand binding.

Part 2: Metabolic Flux Analysis (MFA) & The Cahill Cycle

The most potent application of free

N-Ala is in Metabolic Flux Analysis (MFA). It serves as the primary vector for transporting nitrogen between tissues, bypassing the toxicity of free ammonia.

The Glucose-Alanine (Cahill) Cycle

This cycle is the metabolic equivalent of a "waste-to-energy" plant. Muscles degrade protein, generating toxic nitrogen. Instead of releasing ammonia, they transaminate pyruvate to form alanine.[5]

Mechanistic Causality:

- Muscle: Glutamate + Pyruvate

  -Ketoglutarate +

  N-Alanine.

- Transport:

  N-Alanine travels via blood to the liver.

- Liver:

  N-Alanine +

  -Ketoglutarate

  Pyruvate +

  N-Glutamate.

- Fate: Pyruvate becomes Glucose (Gluconeogenesis);

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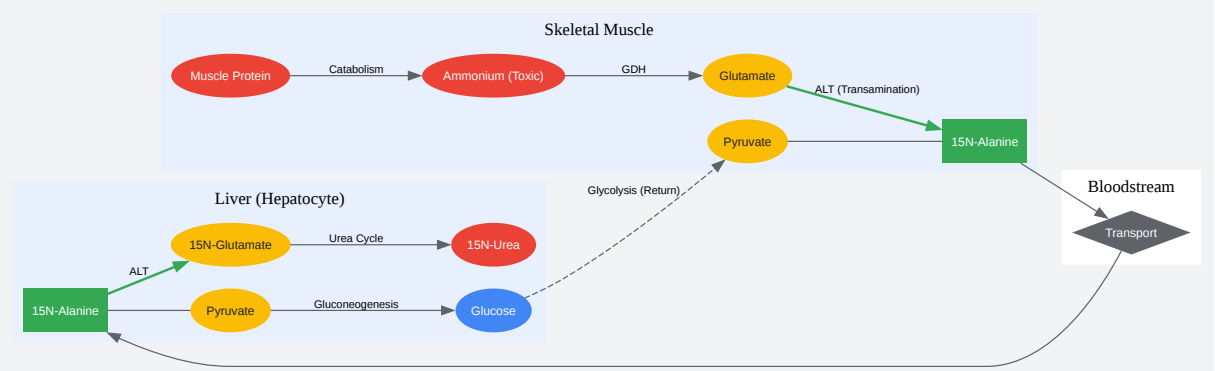
N enters the Urea Cycle.

Visualization: The Nitrogen Transport Pathway

The following diagram illustrates the flow of

N from muscle protein catabolism to hepatic urea excretion.



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Caption: Flux of

N (Green path) from muscle protein degradation to hepatic urea excretion via Alanine Transaminase (ALT).

Oncology: Tracing Nitrogen Rewiring

In oncology,

N-Ala is used to detect Glutamine Addiction. Tumors often upregulate Glutaminase (GLS) and Alanine Transaminase (GPT2).

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- The Experiment: Pulse cancer cells with

  N-Glutamine.

- The Readout: Appearance of

  N-Alanine indicates the tumor is using glutamine not just for protein synthesis, but to fuel the TCA cycle (anaplerosis) by dumping nitrogen onto pyruvate.

Part 3: Experimental Protocols

Protocol A: N-Alanine Metabolic Flux Tracing in Cell Culture

Objective: Quantify the rate of alanine transamination and nitrogen recycling in cancer cells.

Materials:

- [U-

  N]-L-Alanine (Isotopic Purity >98%).

- Dialyzed Fetal Bovine Serum (dFBS) (to remove background amino acids).

- LC-MS/MS system (e.g., Triple Quadrupole).

Step-by-Step Methodology:

- Media Preparation (The Zero Point):
  - Prepare DMEM lacking Alanine and Glutamine.
  - Supplement with 10% dFBS.
  - Add [U-

    N]-Alanine to a final concentration of 0.4 mM (physiological).
  - Critical Control: Prepare a parallel arm with naturally abundant

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N-Alanine to establish baseline mass spectra.

- Pulse-Chase:
  - Seed cells at

    cells/well.
  - Wash 2x with PBS to remove residual media.
  - Add

    N-labeled media. Incubate for timepoints: T=0, 15m, 1h, 6h, 24h.
- Metabolite Quenching & Extraction:
  - Rapid Quench: Aspirate media; immediately wash with ice-cold saline.
  - Extraction: Add 80% Methanol/20% Water (pre-chilled to -80°C). This stops all enzymatic activity instantly (preventing artificial turnover).
  - Scrape cells and centrifuge at 14,000 x g for 10 min at 4°C.
- Derivatization (Optional but Recommended):
  - Use OPA (o-phthalaldehyde) or FMOC derivatization if using fluorescence detection or to improve volatility for GC-MS.
  - Note: For modern LC-MS, direct injection on a HILIC column is often sufficient.
- Data Analysis (Mass Isotopomer Distribution):
  - Measure the M+1 peak (Alanine + 1 Da).
  - Calculate Fractional Enrichment:
  - Look for

    N transfer to Glutamate (M+1 Glu) and Aspartate (M+1 Asp) to verify transaminase activity.

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Protocol B: Solid-State NMR Setup with N-Ala Reference

Objective: Calibrate the chemical shift scale for a protein structure determination experiment.

- Rotor Packing:
  - Pack ~10-30 mg of crystalline [U-

    N]-L-Alanine into a 3.2 mm or 4 mm ZrO

    rotor.
  - Ensure uniform packing to prevent rotor imbalance at high spin speeds (10-20 kHz).
- Pulse Sequence:
  - Use a standard Cross-Polarization (CP) sequence (

    H

    N).
  - Contact time: 1-2 ms (optimized for rigid solids).
  - Recycle delay: 3-5 seconds (

    N-Ala has a long

    , but CP is governed by proton

).
- Calibration:
  - Acquire spectrum.[3][6]
  - Set the amide peak to 39.3 ppm (referencing liquid NH

    scale).[7]

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- Self-Validation: The linewidth should be <0.5 ppm. If broader, check magic angle setting (adjust to 54.74° until rotational echoes maximize).

Part 4: Workflow Visualization

The following diagram outlines the logical flow of a Mass Spectrometry-based

N flux experiment, highlighting the critical decision points.

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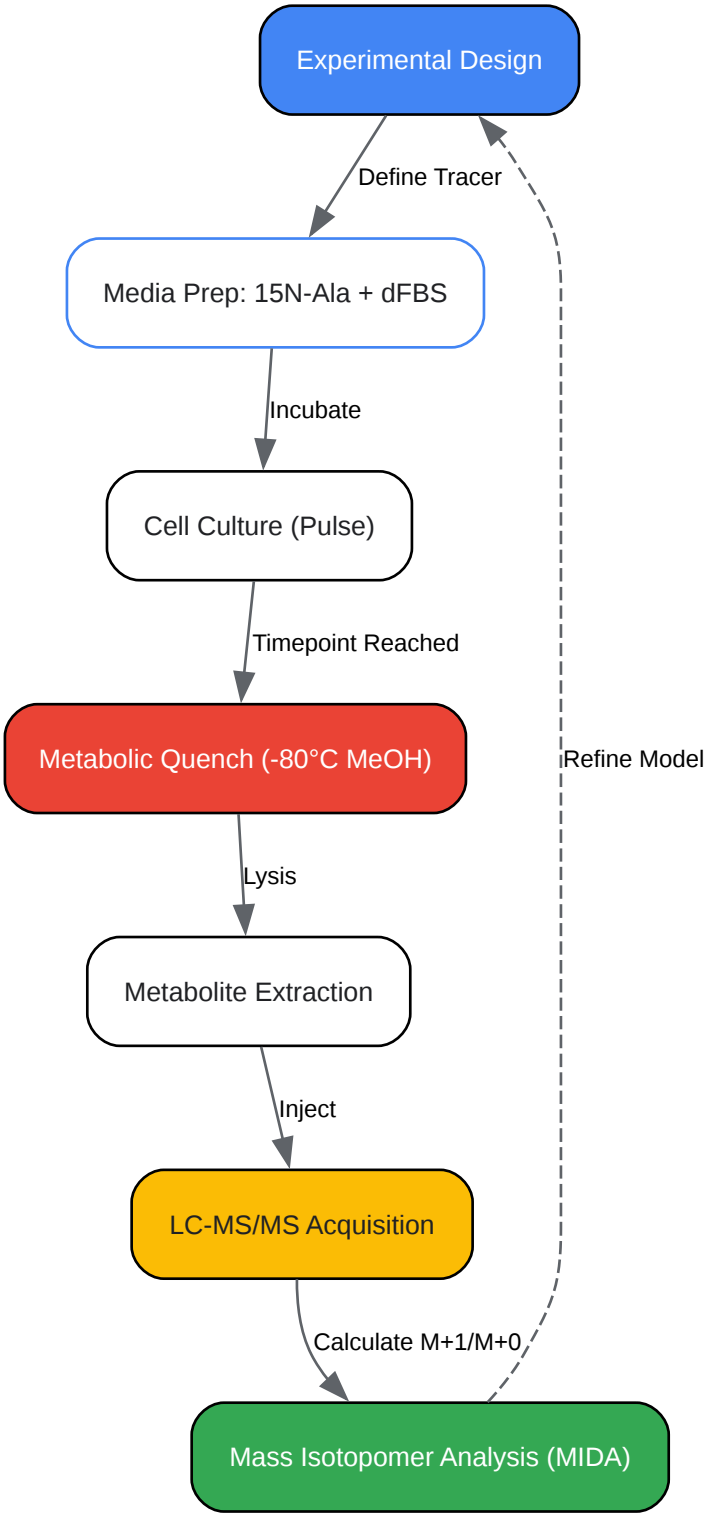

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Caption: Operational workflow for

N-Alanine flux analysis from media preparation to isotopomer calculation.

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